

An In-depth Technical Guide to 10-Methoxy-10-oxodecanoic Acid (Monomethyl Sebacate)

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Compound of Interest

Compound Name: 10-Methoxy-10-oxodecanoic acid

Cat. No.: B1676727

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Introduction: Unveiling a Versatile Bifunctional Intermediate

In the landscape of chemical synthesis and material science, **10-Methoxy-10-oxodecanoic acid**, commonly known in the industry as Monomethyl Sebacate, represents a cornerstone intermediate. Identified by its CAS number 818-88-2, this molecule is a monoester derivative of sebacic acid, a C10 dicarboxylic acid. Its defining characteristic is its bifunctional nature, possessing both a terminal carboxylic acid group and a methyl ester group. This unique structural arrangement provides two distinct reactive sites, rendering it an exceptionally versatile building block for precise chemical modifications and polymerization reactions. While its primary applications are rooted in polymer science, its structural similarity to endogenous medium-chain fatty acids suggests a potential, though largely unexplored, relevance in biological contexts. This guide provides a comprehensive technical overview of its synthesis, properties, applications, analytical methodologies, and potential metabolic fate, offering field-proven insights for professionals in research and development.

Section 1: Physicochemical and Structural Characteristics

Understanding the fundamental properties of **10-Methoxy-10-oxodecanoic acid** is critical for its effective handling, storage, and application in experimental design. The compound typically

presents as a white crystalline solid or powder, a physical state that facilitates its use in various reaction conditions.

Property	Value	Source(s)
CAS Number	818-88-2	
IUPAC Name	10-Methoxy-10-oxodecanoic acid	
Common Synonyms	Monomethyl Sebacate, Methyl Hydrogen Sebacate	
Molecular Formula	C ₁₁ H ₂₀ O ₄	
Molecular Weight	216.27 g/mol	
Appearance	White to off-white crystalline powder/solid	
Melting Point	41-44 °C	
Boiling Point	168-170 °C (at 3 mm Hg)	
Flash Point	110 °C	
Storage	Store sealed in a dry place at room temperature	

Section 2: Synthesis and Purification Strategies

The synthesis of **10-Methoxy-10-oxodecanoic acid** is fundamentally an exercise in controlled esterification of its parent dicarboxylic acid, sebacic acid.

Synthetic Pathway: Acid-Catalyzed Mono-esterification

The most direct and common route involves the partial esterification of sebacic acid with methanol. The key to maximizing the yield of the monoester over the diester is controlling the stoichiometry of the reactants and the reaction conditions. An acid catalyst is essential to protonate the carbonyl oxygen of the carboxylic acid, thereby increasing its electrophilicity and facilitating nucleophilic attack by methanol.

Causality of Reagent Choice:

- Catalysts like Sulfuric Acid (H_2SO_4) or anhydrous Hydrogen Chloride (HCl) in Methanol are preferred because they are strong proton donors and readily available. Boron trifluoride-methanol (BF_3 -Methanol) is another highly effective reagent that can drive the reaction efficiently.
- Methanol serves as both the reactant and often as the solvent, ensuring a high concentration of the esterifying agent.

A generalized reaction is as follows: $\text{HOOC}-(\text{CH}_2)_8-\text{COOH} + \text{CH}_3\text{OH} \xrightarrow{[\text{H}^+]} \text{CH}_3\text{OOC}-(\text{CH}_2)_8-\text{COOH} + \text{H}_2\text{O}$

Protocol: Laboratory-Scale Synthesis

- Setup: In a round-bottom flask equipped with a reflux condenser, dissolve sebacic acid (1 equivalent) in an excess of anhydrous methanol (e.g., 10-20 equivalents).
- Catalysis: Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.05 equivalents) to the solution.
- Reaction: Heat the mixture to reflux and maintain for a period determined by reaction monitoring (typically 2-4 hours). The progress can be tracked using Thin Layer Chromatography (TLC) to observe the consumption of sebacic acid and the formation of the monoester and diester products.
- Workup: After cooling to room temperature, neutralize the catalyst with a mild base such as sodium bicarbonate solution. Remove the excess methanol under reduced pressure.
- Extraction: Partition the residue between water and a suitable organic solvent like diethyl ether or ethyl acetate. The organic layer will contain the ester products.
- Separation: The desired monoester can be separated from unreacted sebacic acid and the dimethyl sebacate byproduct via column chromatography or by leveraging the acidity of the remaining carboxylic acid group for a selective liquid-liquid extraction with a basic aqueous solution.

Purification Protocol

For achieving high purity (>98%), recrystallization is a robust and validated method.

- **Solvent Selection:** A mixed solvent system of acetone and petroleum ether is effective. The crude product is dissolved in a minimal amount of warm acetone.
- **Crystallization:** Petroleum ether is slowly added until the solution becomes turbid. Upon gentle warming to redissolve, the solution is allowed to cool slowly to room temperature and then further cooled in an ice bath.
- **Isolation:** The resulting crystals are collected by vacuum filtration, washed with cold petroleum ether, and dried in vacuo to yield the purified **10-Methoxy-10-oxodecanoic acid**.

Section 3: Core Applications in Material Science

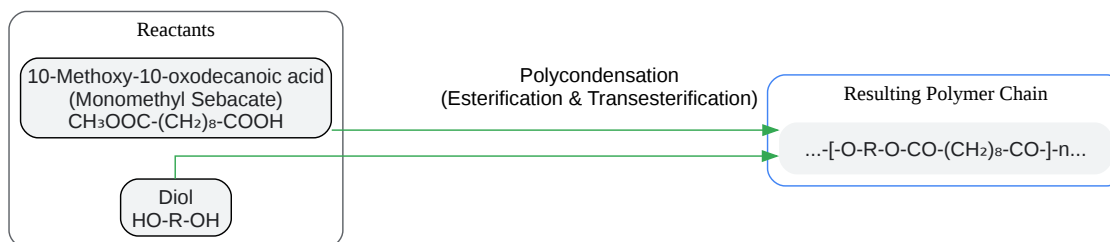
The bifunctionality of **10-Methoxy-10-oxodecanoic acid** is the primary driver of its utility, allowing it to act as a versatile linker and monomer in the synthesis of advanced materials.

Monomer for Polyester Synthesis

In polyester synthesis, it serves as an AB-type monomer, where 'A' is the carboxylic acid and 'B' is the ester group (which can be transesterified). More commonly, it is used in conjunction with a diol (a B'B'-type monomer). The carboxylic acid end reacts with one hydroxyl group of the diol, while the methyl ester end can react with another hydroxyl group via transesterification, building a linear polymer chain.

Causality of Function: The long, flexible eight-carbon aliphatic chain derived from the sebacate backbone imparts flexibility, impact resistance, and a lower glass transition temperature to the resulting polyester, making it less brittle.

Role of Monomethyl Sebacate in Polyester Synthesis.

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Caption: Role of Monomethyl Sebacate in Polyester Synthesis.

High-Performance Plasticizer

Plasticizers are additives that increase the flexibility and durability of a material. **10-Methoxy-10-oxodecanoic acid** and its derivatives can be incorporated into polymer matrices like polyvinyl chloride (PVC).

Mechanism of Action: The long aliphatic chain of the molecule

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